

Formylhydrazine: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Formylhydrazine**

Cat. No.: **B046547**

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Introduction

Formylhydrazine, identified by the CAS number 624-84-0, is a simple yet versatile organic compound that serves as a crucial building block in synthetic and medicinal chemistry.[1][2][3] Also known by synonyms such as formic acid hydrazide and formohydrazide, it is a derivative of hydrazine and one of the simplest members of the hydrazide class of compounds.[1][3] Its bifunctional nature, possessing both a nucleophilic hydrazine moiety and a formyl group, makes it an indispensable precursor for the synthesis of a wide range of nitrogen-containing heterocycles.[2] This guide provides an in-depth overview of **formylhydrazine**, including its physicochemical properties, synthesis protocols, chemical reactivity, and significant applications in drug discovery and development.

Physicochemical and Safety Data

Formylhydrazine is a colorless to pale yellow crystalline solid or liquid with a pungent, ammonia-like odor.[1] It is soluble in water and various organic solvents.[1][4] Due to its potential toxicity and carcinogenicity, it should be handled with appropriate safety precautions in a controlled laboratory environment.[1]

Table 1: Physicochemical Properties of **Formylhydrazine**

Property	Value	Reference
CAS Number	624-84-0	[1][2][3][4][5][6][7]
Molecular Formula	CH ₄ N ₂ O	[1][2][3]
Molecular Weight	60.056 g/mol	[2][3]
Appearance	White to pale yellow crystalline flakes or liquid	[1][5][6]
Melting Point	52-58 °C	[4][5][6]
Boiling Point	90 °C at 0.7 mmHg	[4][5]
Density	~1.094 - 1.325 g/cm ³	[5][6]
Flash Point	>112 °C	[6]
Solubility	Soluble in water, ethanol, benzene, ether, chloroform	[1][4]
InChI Key	XZBIXDPGRMLSTC-UHFFFAOYSA-N	[2][3]

Table 2: Safety Information for **Formylhydrazine**

Hazard Statement	Precautionary Statement
Harmful if swallowed, inhaled, or absorbed through the skin.[1]	Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and safety glasses.[4]
Causes skin, eye, and respiratory tract irritation. [1][4]	In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[4]
Suspected carcinogen.[1]	Store in a cool, dry, dark, and inert atmosphere, away from incompatible materials like strong oxidizing agents.[5][6]
Moisture sensitive and hygroscopic.[1][6]	Keep container tightly closed.

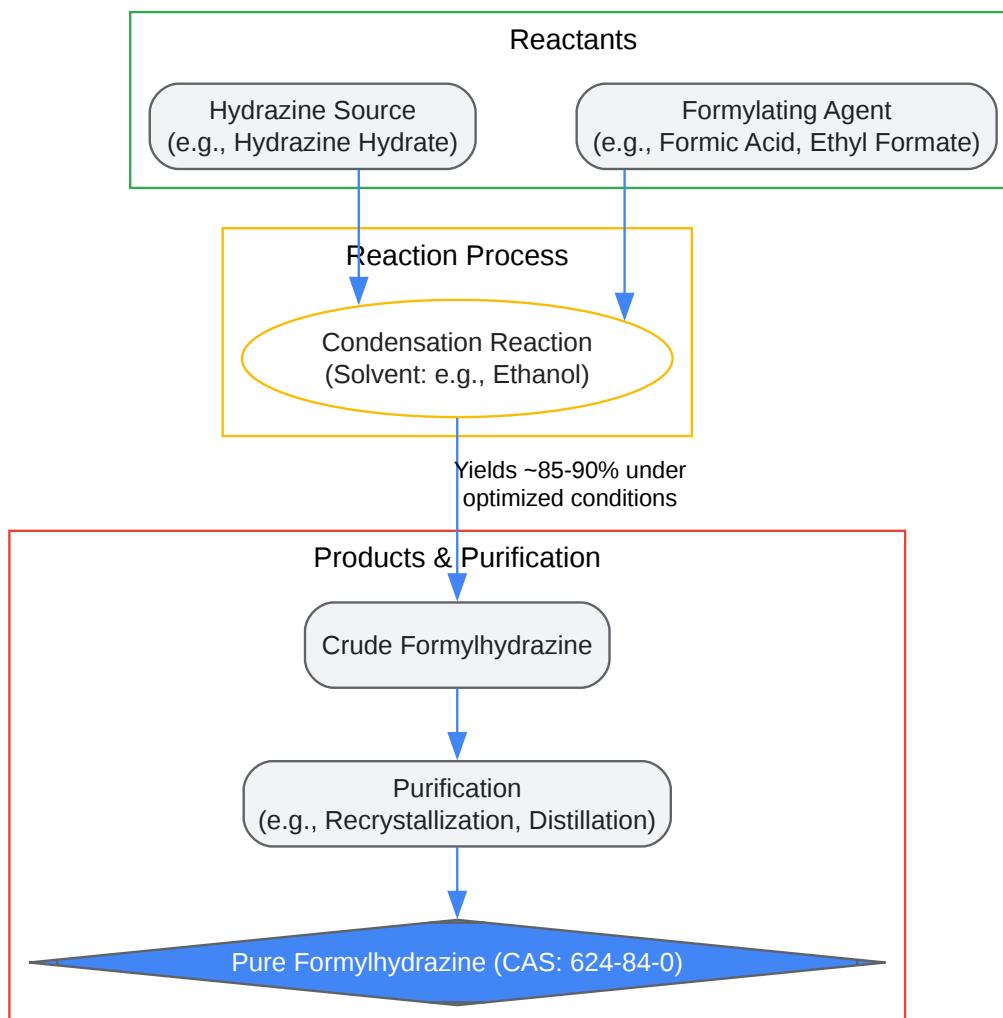
Synthesis of Formylhydrazine

Formylhydrazine is produced exclusively through synthetic methods, as it does not occur naturally in significant amounts.^[1] The most common and direct industrial methods involve the condensation reaction of hydrazine with a formic acid derivative.^{[1][2]}

Key Synthetic Routes

- From Hydrazine Hydrate and Formic Acid: This is a straightforward method involving the direct acid-catalyzed condensation of hydrazine hydrate with formic acid.^[2] The reaction is typically performed under controlled, low-temperature conditions to prevent decomposition.
^[1] A 1:1 molar ratio is crucial to avoid the formation of the **N,N'-diformylhydrazine** byproduct.^[2]
- From Hydrazine Hydrate and Formic Acid Esters: A widely used laboratory and industrial preparation involves the reaction of hydrazine hydrate with a formic acid ester, such as ethyl formate or methyl formate.^{[1][2]} This reaction is generally carried out in an alcohol solvent and may require refluxing for several hours.^{[1][2]}

General Synthesis Workflow for Formylhydrazine

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Caption: General synthesis workflow for **formylhydrazine**.

Experimental Protocol: Synthesis from Ethyl Formate and Hydrazine Hydrate

The following protocol is adapted from established synthetic procedures.[1][5][8][9]

Materials:

- Ethyl formate (2 moles)
- 85% Hydrazine hydrate (2 moles)
- 95% Ethanol
- Isopropanol

Procedure:

- In a round-bottomed flask equipped with a reflux condenser, combine ethyl formate (148 g) and 95% ethanol (150 mL).[8][9]
- Carefully and slowly add 85% hydrazine hydrate (120 g) to the solution over a period of 10 minutes with continuous stirring or shaking.[1][8][9] The reaction can be vigorous.[9]
- Once the initial reaction subsides, heat the mixture to reflux using a steam bath and maintain reflux for 18 hours.[1][8][9]
- After reflux, remove the bulk of the ethanol and water by distillation under reduced pressure to obtain a crude syrup.[1][8][9]
- To the residue, add isopropanol and cool the mixture to 0-5 °C. Stir for 2 hours to induce crystallization.[5]
- Collect the solid product by filtration, wash with cold isopropanol, and dry in vacuo to yield pure **formylhydrazine**.[5]

Chemical Reactivity and Applications in Drug Development

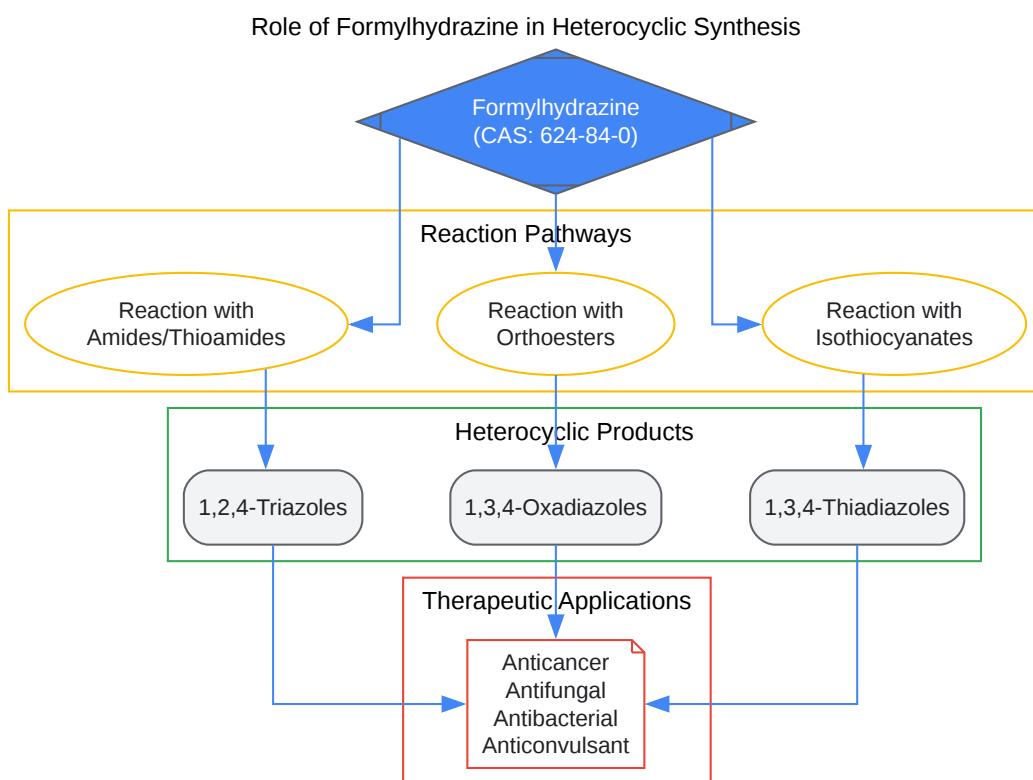
Formylhydrazine is a pivotal intermediate in the synthesis of various heterocyclic compounds, which are prominent scaffolds in many pharmaceutical agents.[1][2] Its utility stems from its

ability to act as a precursor to carbonyl hydrazones or as a cyclizing agent to construct complex molecular architectures.[\[2\]](#)

Synthesis of Heterocyclic Scaffolds

Formylhydrazine is extensively used for the synthesis of 1,2,4-triazoles and 1,3,4-oxadiazoles, which are known to exhibit a wide range of biological activities.[\[2\]](#) These activities include antibacterial, antifungal, anticancer, and anti-inflammatory properties.[\[2\]\[10\]\[11\]](#)

- 1,2,4-Triazoles: **Formylhydrazine** can react with various reagents to form 1,2,4-triazole derivatives. For example, it is a precursor in the synthesis of 4-amino-1,2,4-triazole.[\[8\]\[9\]](#)
- Anticancer Agents: It is used in the synthesis of complex molecules with potential anticancer activity, such as 6-N-formylamino-12,13-dihydro-1,11-dihydroxy-13-(beta-D-glucopyranosyl)-5H-indolo[2,3-a]pyrrolo[3,4-c]carbazole-5,7(6H)-dione.[\[5\]](#)
- Anticonvulsants: The compound is also utilized in the synthesis of quinoline derivatives that act as anticonvulsants.[\[6\]](#)
- Antibacterial Agents: **Formylhydrazine** is a key component in the synthesis of azaindazoles, which function as inhibitors of bacterial DNA ligase.[\[6\]](#)



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Caption: **Formylhydrazine** as a precursor in drug development.

Biological Activity of Formylhydrazine Derivatives

Research has demonstrated that derivatives of **formylhydrazine** possess significant biological activities. For instance, novel hydrazine and hydrazide derivatives of 3-formylchromone have shown antimicrobial and antiproliferative effects.^[10] These compounds were found to inhibit the growth of various microbial strains and influence cell proliferation in human and mouse cell lines.^[10] The broad pharmacological activities of benzopyrone derivatives, which can be

synthesized using **formylhydrazine**, include antitumor, antioxidant, and anti-HIV properties. [10] The versatility of the hydrazine moiety allows for numerous chemical modifications, making it a valuable scaffold in the search for new and effective therapeutic agents.[10][11][12]

Conclusion

Formylhydrazine (CAS No. 624-84-0) is a cornerstone intermediate in modern organic and medicinal chemistry. Its straightforward synthesis and versatile reactivity enable the construction of diverse and complex heterocyclic molecules. For researchers and professionals in drug development, a thorough understanding of **formylhydrazine**'s properties and chemical behavior is essential for designing novel therapeutics to address a range of diseases, from bacterial infections to cancer. Due to its hazardous nature, strict adherence to safety protocols is mandatory when handling this compound.

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- To cite this document: BenchChem. [Formylhydrazine: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b046547#cas-number-for-formylhydrazine\]](https://www.benchchem.com/product/b046547#cas-number-for-formylhydrazine)

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